

VBATDT bond strength to different precious metal alloys

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 6-(4-Vinylbenzyl-n-propyl)amino-1,3,5-triazine-2,4-dithiol

CAS No.: 88373-30-2

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Bond Strength Data of VBATDT to Different Alloys

The table below summarizes key experimental data on the shear bond strength values achieved with VBATDT across different metal alloys and treatment conditions.

Alloy Type	Specific Alloy	Surface Treatment	Shear Bond Strength (MPa)	Reference / Context
High Noble	Gold Coin (21.5 carat)	Etching + Alloy Primer (MDP+VBATDT) [1]	26.60 ± 5.47 [1]	
High Noble	BegoStar (54% Au)	Alloy Primer (MDP+VBATDT) alone [1]	15.38 ± 2.92 (Sandblasted+Primer) [1]	
Silver-Based	Ag-Pd-Cu-Au	VBATDT Primer alone [2]	Relatively low after thermocycling [3]	
Base Metal	Co-Cr	Alloy Primer (MDP+VBATDT) [4]	Higher than MAC-Bond II [4]	

Alloy Type	Specific Alloy	Surface Treatment	Shear Bond Strength (MPa)	Reference / Context
Precious Metals	Various Precious Metal Alloys	VBATDT-based surface agent [2]	Intermediate bond strength (between 5VS and EP8MA) [2]	

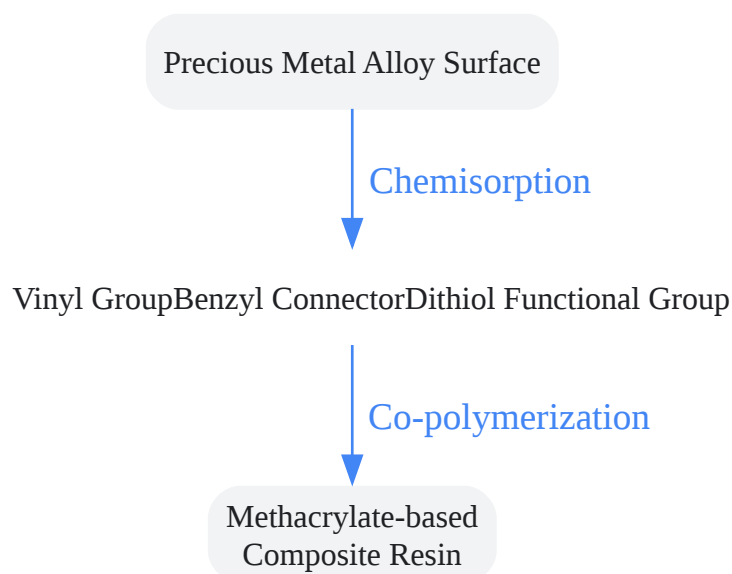
Detailed Experimental Protocols

To help you interpret the data, here are the methodologies commonly used in the cited studies.

- **Specimen Preparation:** Metal discs (e.g., 8x10x15 mm or diameter 8 mm) are typically cast, ground flat with abrasive silicon carbide papers (e.g., 240 to 600 grit), and cleaned in an ultrasonic bath [1] [4].
- **Surface Treatment:** The prepared metal surfaces undergo specific treatments before primer application [1]:
 - **Sandblasting:** Using 50µm aluminum oxide airborne particles at a pressure of 60 PSI from a 10 mm distance for 10 seconds.
 - **Etching:** Applying a specialized etchant gel (e.g., Nano Met Etch) for a set time (e.g., 10 seconds for Ni-Cr, 5 minutes for high-noble alloys).
 - **Primer Application:** VBATDT-containing primer (e.g., Alloy Primer) is applied in a single layer with a microbrush and allowed to set as per manufacturer instructions [1] [4].
- **Bonding and Testing:** Resin cement is bonded to the treated metal surface using a cylindrical mold (e.g., Tygon tube). After storage in water at 37°C for 24 hours, the shear bond strength is measured using a universal testing machine at a crosshead speed of 0.5 mm/min until failure occurs [1].

Bonding Mechanism of VBATDT

VBATDT promotes adhesion through its molecular structure. The diagram below illustrates its hypothesized bonding mechanism to a precious metal alloy surface.



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The dithiol group (**-dithiol**) in VBATDT has a high affinity for noble metal atoms, forming strong, stable bonds on the alloy surface [3] [2]. The **vinyl group** at the other end of the molecule co-polymerizes with the methacrylate groups in the resin cement, creating a durable mechanical and chemical link [2].

Key Findings and Synergistic Effects

- **VBATDT is most effective for precious metals** due to the sulfur in its dithiol group chemisorbing to elements like gold and silver [3] [2]
- **Combining VBATDT with MDP creates a superior primer**; MDP bonds well to oxide layers on base metals and zirconia, while VBATDT targets precious metals, making Alloy Primer effective for a wide range of alloys [4] [5]
- **Performance depends on alloy composition**, as higher gold content in high-noble alloys can increase the efficacy of etching treatments used alongside primers [1]

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To cite this document: Smolecule. [VBATDT bond strength to different precious metal alloys].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b612610#vbatdt-bond-strength-to-different-precious-metal-alloys>]

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